

An In-depth Technical Guide to the Applications of Acid Green 1 Dye

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Naphthol Green B

Cat. No.: B7797374

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Acid Green 1, also known by its synonym **Naphthol Green B**, is a synthetic nitroso dye belonging to the acid dye class.^[1] It is an organometallic iron coordination complex valued for its vibrant green color and its utility in various scientific and industrial applications.^{[2][3]} In the realm of biomedical research, Acid Green 1 is primarily recognized for its role as a histological and cytological stain, with a particular affinity for collagen.^{[1][4]} This technical guide provides a comprehensive review of the uses of Acid Green 1, focusing on its applications in research. It includes a summary of its physicochemical properties, detailed experimental protocols for histological staining, and a review of its safety and toxicity profile. This document is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development who are considering the use of this versatile dye in their work.

Physicochemical Properties of Acid Green 1

Acid Green 1 is a dark green to black powder that is highly soluble in water and ethanol.^[2] As an anionic dye, its staining mechanism is primarily based on the electrostatic attraction between the negatively charged sulfonic acid groups of the dye molecule and positively

charged components within biological tissues, such as the amino groups of proteins like collagen.[1]

Table 1: General and Physicochemical Properties of Acid Green 1

Property	Value	Reference(s)
Common Names	Acid Green 1, Naphthol Green B	[1][4]
C.I. Number	10020	[4][5]
CAS Number	19381-50-1	[2][6]
Molecular Formula	$C_{30}H_{15}FeN_3Na_3O_{15}S_3$	[2][6]
Molecular Weight	878.46 g/mol	[2][6]
Appearance	Dark green to black powder	[2]
λ_{max} (in water)	712 - 718 nm	[4]
Solubility in Water	160 g/L (20 °C)	[7]
Stability	Stable under normal conditions; incompatible with strong oxidizing agents.	[8][9]

Histological Applications

The primary application of Acid Green 1 in a research setting is as a biological stain. It is particularly effective in staining collagen and is often used as a counterstain in polychrome staining techniques, such as trichrome methods.[1][4] In these methods, it provides a stark green contrast to cellular elements, which are typically stained with red or blue dyes. This differential staining is invaluable in pathology for assessing fibrosis, where the extent of collagen deposition is a key diagnostic marker.[1]

Mechanism of Staining

Acid Green 1 is an anionic dye that binds to basic components of tissues. The staining process is driven by electrostatic interactions between the dye's negatively charged sulfonic acid groups

and the positively charged amino groups of proteins, which are particularly abundant in collagen fibers.[1] In trichrome staining, the differential coloration of various tissue components is achieved through the sequential application of acid dyes with different molecular weights and affinities for specific tissue structures.[1]

Experimental Protocols

Acid Green 1 can be used as a substitute for other green counterstains like Light Green SF yellowish or Fast Green FCF in various trichrome staining protocols.[1] Below are detailed protocols for two such methods: a modified Masson's trichrome stain and Mollier's trichrome stain.

Modified Masson's Trichrome with Naphthol Green B Counterstain

This protocol is a variation of the Lillie's trichrome method and is effective for differentiating collagen from muscle and cytoplasm.[2]

Objective: To stain collagen green, nuclei black, and cytoplasm and muscle red.

Materials:

- 5 μm paraffin-embedded tissue sections
- Bouin's fluid (optional, for secondary fixation)
- Weigert's iron hematoxylin
- Biebrich scarlet-acid fuchsin solution
- Phosphomolybdic/Phosphotungstic acid solution
- **Naphthol Green B** solution (2.5% w/v in distilled water with 2.5% v/v glacial acetic acid)
- 1% Acetic acid solution
- Ethanol series (70%, 95%, 100%)

- Xylene
- Resinous mounting medium

Procedure:

- Deparaffinization and Rehydration:
 - Immerse slides in two changes of xylene for 5 minutes each.
 - Rehydrate through descending grades of ethanol (100%, 95%, 70%) for 2 minutes each.
 - Rinse in distilled water.
- Mordanting (Optional):
 - For formalin-fixed tissues, mordant in Bouin's fluid at 56-60°C for 1 hour or overnight at room temperature to improve staining quality.
 - Wash in running tap water until the yellow color disappears.
- Nuclear Staining:
 - Stain in Weigert's iron hematoxylin for 10 minutes.
 - Wash in running tap water for 10 minutes.
 - Rinse in distilled water.
- Cytoplasmic and Muscle Staining:
 - Stain in Biebrich scarlet-acid fuchsin solution for 10-15 minutes.
 - Rinse briefly in distilled water.
- Differentiation:
 - Immerse in phosphomolybdic/phosphotungstic acid solution for 10-15 minutes, or until collagen is decolorized.

- Collagen Staining:
 - Transfer directly to **Naphthol Green B** solution and stain for 10-20 minutes.
- Final Rinse and Dehydration:
 - Rinse briefly in 1% acetic acid solution.
 - Dehydrate rapidly through ascending grades of ethanol (70%, 95%, 100%).
 - Clear in two changes of xylene.
- Mounting:
 - Mount with a resinous mounting medium.

Expected Results:

- Nuclei: Black
- Cytoplasm, keratin, muscle fibers: Red
- Collagen and mucus: Green

Mollier's Trichrome for Elastic and Collagen Fibers

This method is particularly useful for the simultaneous visualization of elastic fibers, collagen, and other cellular components.[\[10\]](#)

Objective: To differentiate elastic fibers, collagen, and cellular elements in tissue sections.

Materials:

- 5 μ paraffin sections of neutral buffered formalin-fixed tissue
- Solution A: Orcein (0.8 g), Hydrochloric acid (1 mL), 100% Ethanol (50 mL), Distilled water (50 mL)
- Weigert's iron hematoxylin

- Solution B: Azocarmine (2 g), Glacial acetic acid (1 mL), Distilled water (100 mL)
- Solution C: Phosphotungstic acid (5 g), Distilled water (100 mL)
- Solution D (**Naphthol Green B** solution): **Naphthol Green B** (1 g), Glacial acetic acid (1 mL), Distilled water (100 mL)
- Ethanol series (95%, 100%)
- Xylene
- Resinous mounting medium

Procedure:

- Deparaffinization and Rehydration:
 - Bring sections to water via xylene and ethanol.
- Elastic Fiber Staining:
 - Place sections in Solution A for 12 hours.
- Nuclear Staining:
 - Stain nuclei with Weigert's iron hematoxylin for 1-3 minutes.
 - Differentiate the nuclear stain if necessary.
 - Wash with water for 15 minutes.
- Cytoplasmic Staining:
 - Place sections in Solution B for 15-30 minutes.
- Differentiation:
 - Decolorize in Solution C for 2-6 hours, changing the solution three times.

- Rinse quickly with distilled water.
- Collagen Staining:
 - Place sections in Solution D for 15-30 minutes.
- Dehydration and Clearing:
 - Agitate vigorously in 95% ethanol for 30 seconds.
 - Dehydrate through absolute ethanol.
 - Clear with xylene.
- Mounting:
 - Mount with a resinous mounting medium.

Expected Results:

- Nuclei: Blue
- Elastic fibers: Black
- Erythrocytes: Red
- Cytoplasm: Purple
- Collagen: Green[10]

Other Potential Research Applications

While the primary research application of Acid Green 1 is in histology, some studies have explored its use in other areas.

Electrochemical Sensors

Naphthol Green B has been investigated for its potential use in the fabrication of electrochemical sensors. For instance, it has been used to create a sensor for the detection of

H₂O₂.^[9] This application leverages the electrochemical properties of the dye.

Applications Beyond Biomedical Research

Industrially, Acid Green 1 is used for dyeing materials such as wool, silk, nylon, leather, and paper.^{[3][6]} It is also used in the formulation of soaps and cleaning products.^[11]

Safety and Toxicity

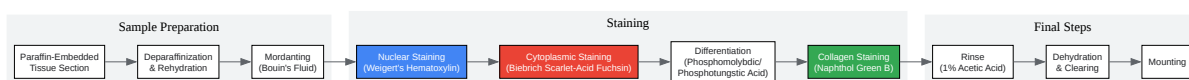
A comprehensive toxicological profile for Acid Green 1 is not readily available. However, some data and general safety precautions have been reported.

Table 2: Toxicity and Safety Data for Acid Green 1

Parameter	Value/Information	Reference(s)
Acute Toxicity (LD50)	460 mg/kg (Intravenous, mouse)	[9]
Hazards Identification	May cause irritation of the digestive tract, respiratory tract, skin, and eyes. The toxicological properties have not been fully investigated.	[7]
Safety Precautions	Avoid ingestion and inhalation. Avoid contact with eyes, skin, and clothing. Use with adequate ventilation. Wash thoroughly after handling.	[7]
Storage	Store in a cool, dry, well-ventilated area away from incompatible substances. Keep container closed when not in use.	[7]

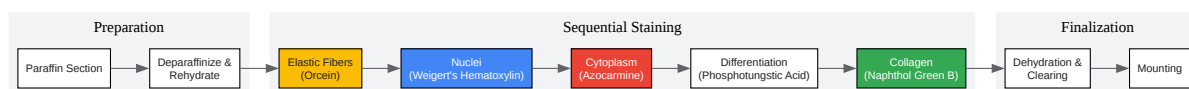
Mandatory Visualizations

Experimental Workflows



[Click to download full resolution via product page](#)

Caption: Workflow for Modified Masson's Trichrome with **Naphthol Green B**.



[Click to download full resolution via product page](#)

Caption: Workflow for Mollier's Trichrome Stain.

Areas with No Reported Applications

A thorough review of the scientific literature did not yield any evidence for the use of Acid Green 1 in the following applications:

- **Signaling Pathways:** There is no indication that Acid Green 1 is used to visualize or interfere with specific cellular signaling pathways.
- **Tracking Dye in Electrophoresis:** Acid Green 1 is not reported as a tracking dye for monitoring the migration of nucleic acids or proteins during gel electrophoresis.

Conclusion

Acid Green 1, or **Naphthol Green B**, is a valuable tool for researchers, particularly in the field of histology. Its ability to provide a vibrant green stain to collagen makes it a suitable alternative to other green dyes in trichrome staining methods, aiding in the assessment of fibrosis and the study of connective tissue. While its applications in other research areas, such as the development of electrochemical sensors, are being explored, its primary role remains in the microscopic visualization of tissue architecture. For researchers and professionals in drug development, Acid Green 1 offers a reliable method for the histological analysis of tissue samples. As with any chemical reagent, it is essential to adhere to appropriate safety precautions when handling and using this dye.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. benchchem.com \[benchchem.com\]](#)
- [2. benchchem.com \[benchchem.com\]](#)
- [3. Naphthol Green B - Wikipedia \[en.wikipedia.org\]](#)
- [4. gspchem.com \[gspchem.com\]](#)
- [5. stainsfile.com \[stainsfile.com\]](#)
- [6. worlddyevariety.com \[worlddyevariety.com\]](#)
- [7. Acid Green 1\(19381-50-1\)MSDS Melting Point Boiling Density Storage Transport \[m.chemicalbook.com\]](#)
- [8. Acid Green 1 | 19381-50-1 \[chemicalbook.com\]](#)
- [9. Acid Green 1 | CAS#:19381-50-1 | Chemsrvc \[chemsrc.com\]](#)
- [10. stainsfile.com \[stainsfile.com\]](#)
- [11. Next-Generation in Situ Hybridization Chain Reaction: Higher Gain, Lower Cost, Greater Durability - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to the Applications of Acid Green 1 Dye]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b7797374/docs#an-in-depth-technical-guide-to-the-applications-of-acid-green-1-dye\]](https://www.benchchem.com/product/b7797374/docs#an-in-depth-technical-guide-to-the-applications-of-acid-green-1-dye)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)